Confirming Target Engagement of SOS1 Inhibitors in Living Cells: A Comparative Guide

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Compound of Interest

Compound Name:	*SOS1 Ligand intermediate-1*
Cat. No.:	*B15613269*

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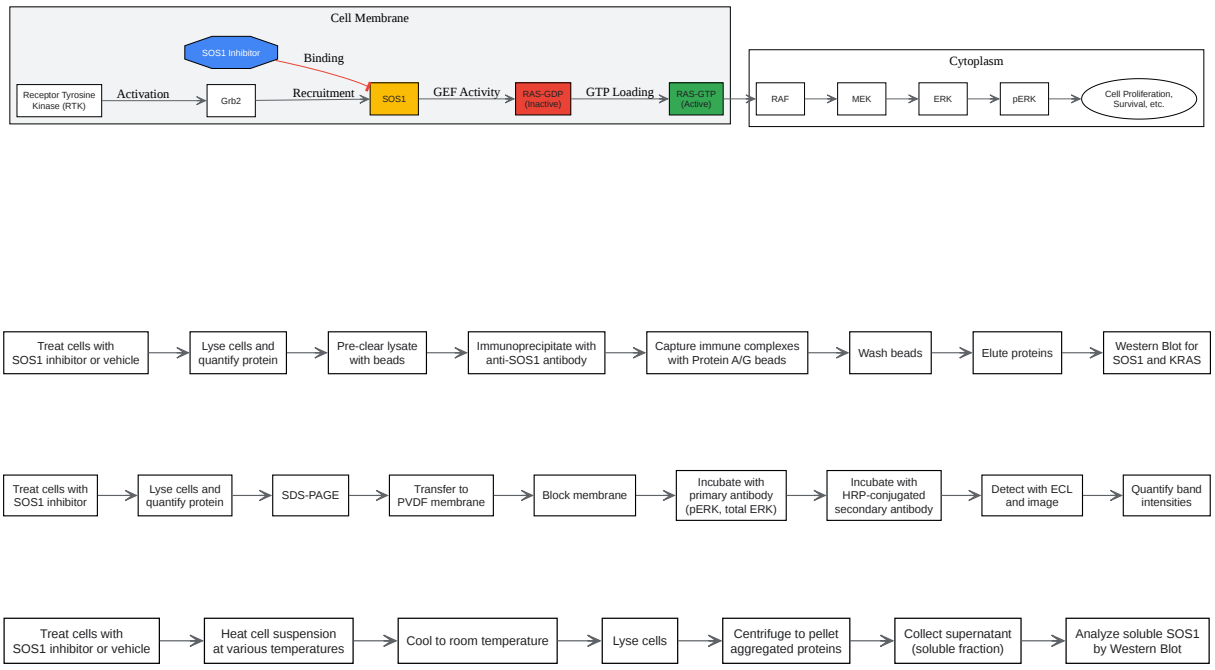
For Researchers, Scientists, and Drug Development Professionals

The Son of Sevenless 1 (SOS1) protein, a guanine nucleotide exchange factor (GEF), is a critical activator of the RAS signaling pathway, which is frequently dysregulated in human cancers.[1][2] SOS1 promotes the exchange of GDP for GTP on RAS proteins, leading to their activation and the subsequent engagement of downstream pro-proliferative signaling cascades like the RAF/MEK/ERK pathway.[3][4] Consequently, inhibiting the SOS1-RAS interaction has emerged as a promising therapeutic strategy. This guide provides a comparative overview of key experimental methods to confirm the target engagement of SOS1 inhibitors in living cells, complete with experimental protocols and comparative data for prominent inhibitors.

SOS1 Signaling Pathway and Inhibitor Mechanism of Action

SOS1 is recruited to the plasma membrane upon growth factor receptor activation, where it interacts with RAS proteins.[5] SOS1 inhibitors are designed to disrupt this crucial protein-protein interaction, thereby preventing RAS activation and downstream signaling.[1][6]

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